

Application Note: Solubility Profiling & Recrystallization of α,α -Diphenyl-4-morpholinebutyramide in Methanol

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Compound of Interest

Compound Name:	<i>α,α-Diphenyl-4-morpholinebutyramide</i>
CAS No.:	94679-53-5
Cat. No.:	B12012761

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Executive Summary

α,α -Diphenyl-4-morpholinebutyramide (DPMB) is a critical intermediate in the synthesis of moramide-class opioids (e.g., Dextromoramide) and a structural analog used in structure-activity relationship (SAR) studies. Its purification often relies on recrystallization from polar protic solvents. This guide details the thermodynamic solubility behavior of DPMB in methanol (MeOH), providing a validated protocol for solubility determination and an optimized recrystallization workflow.

Key Findings:

- **Solvent Suitability:** Methanol is identified as an ideal solvent due to its high dielectric constant () and ability to form hydrogen bonds with the morpholine ether oxygen and amide carbonyl.
- **Solubility Behavior:** DPMB exhibits a positive temperature coefficient of solubility in methanol, facilitating high-yield cooling crystallization.

- Critical Parameter: Control of the cooling rate () is essential to prevent oiling out (liquid-liquid phase separation) due to the compound's lipophilic diphenyl moiety.

Chemical Identity & Physicochemical Context[1][2][3][4][5][6][7][8][9][10][11]

Understanding the solute-solvent interaction is the first step in solubility profiling.

Property	Description
Chemical Name	-Diphenyl-4-morpholinebutyramide
Synonyms	2,2-Diphenyl-4-morpholinobutyramide; Moramide Intermediate Amide
Molecular Formula	(Estimated)
Molecular Weight	~324.42 g/mol
Structure	Tertiary amine (morpholine) + Primary Amide + Gem-diphenyl group
Solubility Driver	Hydrophilic: Morpholine ring (H-bond acceptor), Amide (H-bond donor/acceptor). Lipophilic: Diphenylmethane scaffold.

Mechanistic Insight: The solubility of DPMB in methanol is driven by solvation enthalpy. The methanol hydroxyl group acts as a hydrogen bond donor to the morpholine oxygen and the amide carbonyl. However, the bulky hydrophobic diphenyl group requires significant cavity formation energy. This competition results in a steep solubility curve, where elevated temperatures are required to overcome the lattice energy of the crystal.

Protocol A: Gravimetric Determination of Solubility

Standard Operating Procedure for generating precise solubility data.

Objective

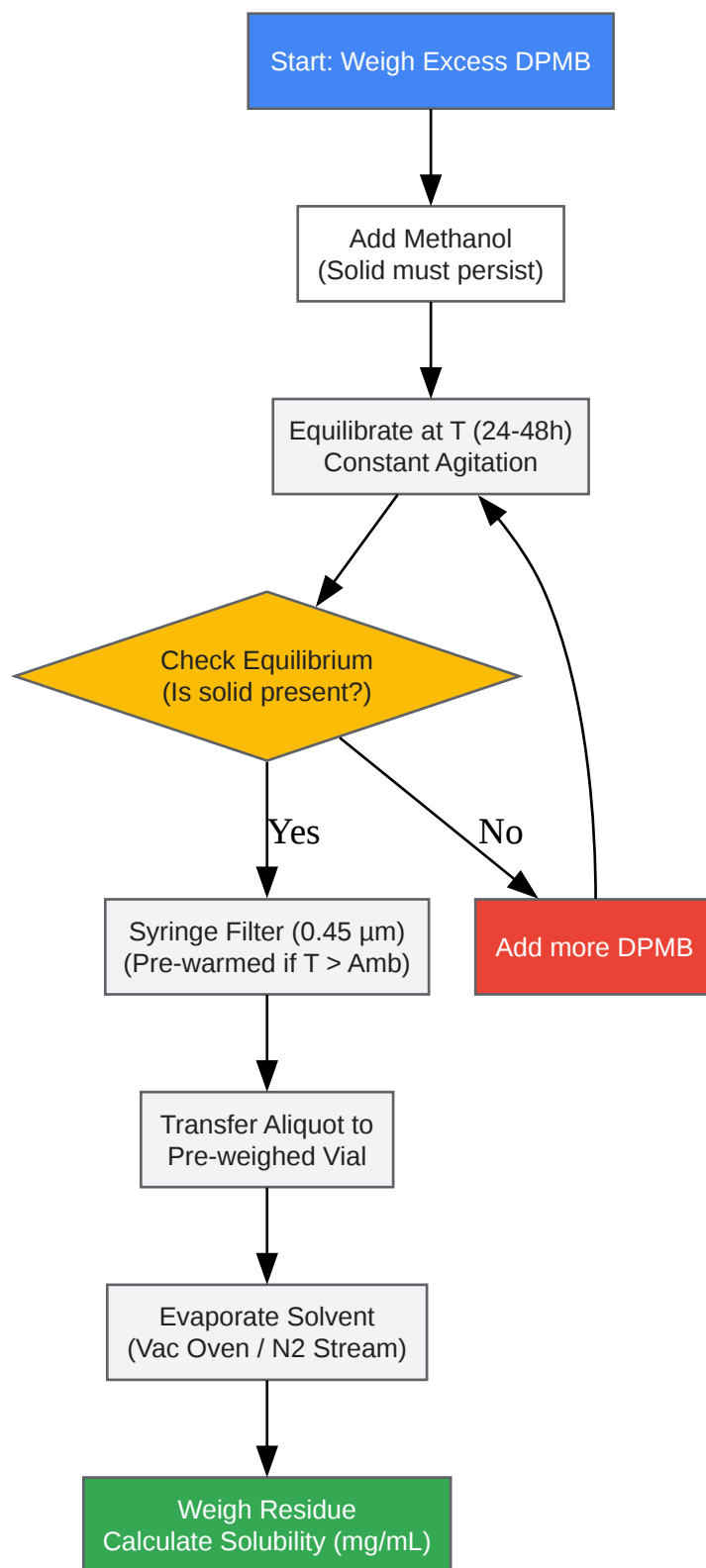
To determine the saturation solubility (

) of DPMB in methanol at defined temperatures (e.g., 20°C, 40°C, 60°C).

Materials

- Solute:
 - Diphenyl-4-morpholinebutyramide (Purity >98%).
- Solvent: Methanol (HPLC Grade).
- Equipment: Thermostated shaker bath, 0.45 µm PTFE syringe filters, Analytical balance (mg).

Workflow Diagram



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Figure 1: Gravimetric solubility determination workflow ensuring saturation equilibrium.

Step-by-Step Procedure

- Preparation: Add excess DPMB solid (approx. 200 mg) to a glass vial containing 2.0 mL of Methanol.
- Equilibration: Seal the vial and place it in a thermostated shaker bath at the target temperature () for 24 hours.
 - Critical Check: Ensure solid is always present. If the solution becomes clear, add more solid.
- Filtration:
 - Pre-warm the syringe and filter to the target temperature (to prevent precipitation during filtration).
 - Withdraw 1.0 mL of the supernatant and filter into a pre-weighed vial ().
- Quantification:
 - Immediately weigh the vial with solution ().
 - Evaporate the methanol under a stream of nitrogen or in a vacuum oven at 40°C until constant weight is achieved.
 - Weigh the vial with the dry residue ().
- Calculation:

Protocol B: Recrystallization Optimization

Optimized for purification and yield maximization.

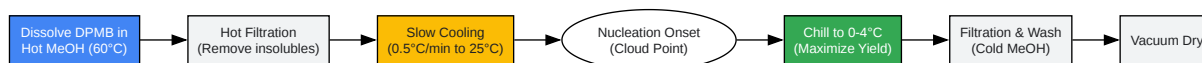
Rationale

DPMB often contains impurities from the nitrile hydrolysis step. Methanol is an excellent recrystallization solvent because it solubilizes the polar impurities (salts, unreacted morpholine) while the lipophilic DPMB crystallizes out upon cooling.

Experimental Setup

- Solvent System: Methanol (Primary), Water (Anti-solvent, optional).
- Concentration Target: Near saturation at boiling point (64.7°C).

Recrystallization Logic



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Figure 2: Temperature-controlled recrystallization process flow.

Procedure

- Dissolution: Suspend crude DPMB in Methanol (approx. 10 mL per gram). Heat to reflux (65°C) with stirring.
 - Note: If the solution is not clear, add Methanol in 1 mL increments until dissolution is complete.
- Hot Filtration: If insoluble particles (e.g., inorganic salts) remain, filter the hot solution rapidly through a pre-heated funnel.
- Controlled Cooling: Allow the solution to cool to room temperature slowly (over 2-3 hours).
 - Why? Rapid cooling traps impurities and may cause "oiling out" (formation of an amorphous oil) instead of crystals.

- Final Crystallization: Once room temperature is reached, place the vessel in an ice bath (0-4°C) for 1 hour to maximize yield.
- Isolation: Filter the white crystals using vacuum filtration. Wash the cake with a small volume of ice-cold methanol.
- Drying: Dry at 45°C under vacuum to remove residual solvent.

Troubleshooting & Scientific Notes

Oiling Out Phenomenon

- Problem: The product separates as an oil droplet at the bottom of the flask rather than crystals.
- Cause: The solution temperature dropped below the liquid-liquid phase separation boundary (LLPS) before crossing the solubility curve (metastable zone width).
- Solution:
 - Reheat to dissolve the oil.
 - Add a seed crystal of pure DPMB at the saturation temperature.
 - Add a small amount of anti-solvent (Water) dropwise after crystals have started to form, not before.

Thermodynamic Analysis (Van't Hoff Plot)

To predict solubility at any temperature, plot

vs

(Kelvin).

- A linear plot confirms ideal solution behavior.
- (Enthalpy of Dissolution): Positive value indicates endothermic dissolution (solubility increases with T).

Safety & Handling

- **Methanol Toxicity:** Methanol is toxic by inhalation, ingestion, and skin contact. All operations must be performed in a fume hood.
- **Compound Potency:** As a precursor to potent opioids (Moramide class), DPMB should be handled with High Potency Active Pharmaceutical Ingredient (HPAPI) protocols (containment level 3 or 4) until its biological activity is fully characterized or ruled out.
- **Waste Disposal:** Methanol filtrates containing DPMB must be disposed of as hazardous organic waste.

References

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